

Physical and chemical properties of 1,1'-Biphenyl-4-yl-boronic acid

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Compound of Interest

Compound Name: 1,1'-Biphenyl-4-yl-boronic acid

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An In-depth Technical Guide to 1,1'-Biphenyl-4-yl-boronic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1'-Biphenyl-4-yl-boronic acid, also known as 4-biphenylboronic acid, is a versatile organic compound widely utilized in modern synthetic chemistry. As a key building block, its primary application lies in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction to form carbon-carbon bonds, particularly for synthesizing complex biaryl structures.^{[1][2]} These structural motifs are prevalent in pharmaceuticals, agrochemicals, and advanced materials.^[3] This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols, and safety information.

Physical and Chemical Properties

1,1'-Biphenyl-4-yl-boronic acid is a white to off-white crystalline solid. It is stable under standard laboratory conditions but should be handled with care due to its irritant properties.^[4] Key quantitative data are summarized below.

Table 1: Physicochemical Properties of 1,1'-Biphenyl-4-yl-boronic Acid

Property	Value	Reference
IUPAC Name	(4-phenylphenyl)boronic acid	[4]
CAS Number	5122-94-1	[4][5]
Molecular Formula	C ₁₂ H ₁₁ BO ₂	[4]
Molecular Weight	198.03 g/mol	[4][5]
Appearance	White to off-white crystalline powder/solid	[4]
Melting Point	232-245 °C (lit.)	[5][6][7]
Solubility	Low solubility in water. Soluble in many organic solvents.	[8]
pKa	~9.3 (Similar to other arylboronic acids)	[8]
InChI Key	XPEIJWZLPWNNOK-UHFFFAOYSA-N	[4][5]
SMILES	OB(O)c1ccc(cc1)-c2ccccc2	[5][6]

Table 2: Spectral Data Predictions

Spectrum Type	Predicted Data	Reference
¹ H NMR	(DMSO-d ₆ , 300MHz) δ 8.08 (br, 2H), 7.87-7.89 (d, 2H), 7.68-7.70 (d, 2H), 7.62-7.65 (d, 2H), 7.45-7.50 (t, 2H), 7.35-7.39 (t, 1H)	[7]

Experimental Protocols

The primary utility of **1,1'-Biphenyl-4-yl-boronic acid** is in the Suzuki-Miyaura cross-coupling reaction. Below is a general, representative protocol for its use.

General Protocol for Suzuki-Miyaura Cross-Coupling

This protocol outlines the coupling of an aryl halide with **1,1'-Biphenyl-4-yl-boronic acid**. Conditions such as catalyst, base, and solvent may require optimization for specific substrates.
[9]

Materials:

- Aryl halide (e.g., aryl bromide or iodide) (1.0 mmol)
- **1,1'-Biphenyl-4-yl-boronic acid** (1.2-1.5 mmol)
- Palladium catalyst (e.g., Pd(PPh₃)₄, PdCl₂(dppf)) (2-5 mol%)
- Base (e.g., K₂CO₃, Cs₂CO₃, K₃PO₄) (2.0-3.0 mmol)
- Anhydrous solvent (e.g., 1,4-dioxane, toluene, DMF) (5-10 mL)
- Inert gas (Argon or Nitrogen)
- Standard, flame-dried glassware (e.g., Schlenk flask, reflux condenser)

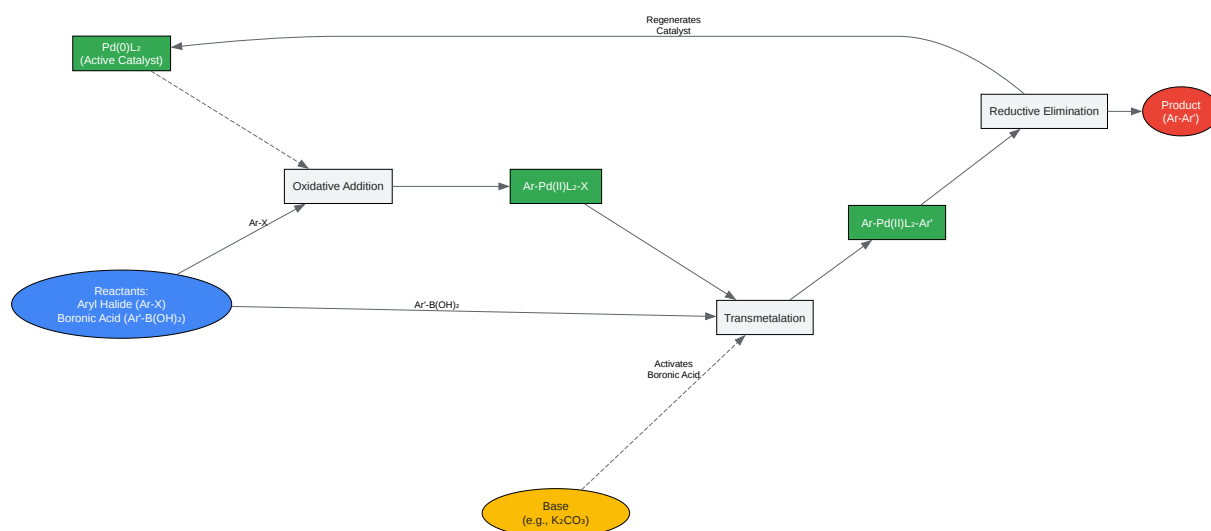
Procedure:

- **Reaction Setup:** To a flame-dried Schlenk flask equipped with a magnetic stir bar, add the aryl halide (1.0 mmol), **1,1'-Biphenyl-4-yl-boronic acid** (1.2 mmol), and the base (2.0 mmol). [3][9]
- **Inert Atmosphere:** Seal the flask, then evacuate and backfill with an inert gas. Repeat this cycle three times to ensure an oxygen-free environment. [9]
- **Reagent Addition:** Under a positive pressure of inert gas, add the palladium catalyst and the anhydrous solvent via syringe. [3]
- **Reaction:** Heat the mixture to the desired temperature (typically 80-110 °C) and stir vigorously. [3][9] Monitor the reaction's progress using an appropriate analytical technique such as Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). [9]

- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute it with an organic solvent like ethyl acetate and wash sequentially with water and brine.[3][9]
- Purification: Dry the separated organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield the desired biaryl compound.[9]

Reaction Mechanism and Logic

The Suzuki-Miyaura coupling is a powerful C-C bond-forming reaction that proceeds via a catalytic cycle involving a palladium complex. The generally accepted mechanism involves three key steps: oxidative addition, transmetalation, and reductive elimination.[2][10][11]



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

1,1'-Biphenyl-4-yl-boronic acid is classified as an irritant. It is crucial to handle the compound in a well-ventilated area, preferably a fume hood.

- Hazard Statements:
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
 - H335: May cause respiratory irritation.[4]
- Precautionary Measures:
 - P261: Avoid breathing dust.[4]
 - P280: Wear protective gloves, eye protection, and face protection.[4]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- Personal Protective Equipment (PPE): Always use appropriate PPE, including safety goggles (eyeshields), chemical-resistant gloves, and a lab coat. For handling larger quantities, a dust mask (type N95) is recommended.[5][6]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials. The compound is a combustible solid.[5]

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